

Sodium Percarbonate ($2\text{Na}_2\text{CO}_3 \cdot 3\text{H}_2\text{O}_2$): A Technical Guide

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Compound of Interest

Compound Name: Sodium percarbonate

Cat. No.: B100135

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Introduction

Sodium percarbonate (SPC) is an addition compound of sodium carbonate and hydrogen peroxide, with the precise chemical formula $2\text{Na}_2\text{CO}_3 \cdot 3\text{H}_2\text{O}_2$.^{[1][2][3]} It is a colorless, crystalline, hygroscopic, and water-soluble solid that serves as a stable and convenient source of solid hydrogen peroxide.^{[1][2][4]} Upon dissolution in water, it decomposes into sodium carbonate and hydrogen peroxide, the latter of which provides strong oxidizing properties.^{[1][4][5]} This characteristic makes SPC a versatile compound with applications ranging from household cleaning agents to sophisticated organic synthesis and environmental remediation.^{[3][4][6]} Its eco-friendly profile, breaking down into water, oxygen, and soda ash, further enhances its appeal in various industries.^{[2][3]} This guide provides an in-depth technical overview of its properties, synthesis, decomposition kinetics, and applications relevant to research and development.

Chemical and Physical Properties

Sodium percarbonate is characterized as a perhydrate, where hydrogen peroxide molecules are integrated into the crystal structure of sodium carbonate.^{[1][7]} This structure provides greater stability and safety compared to liquid hydrogen peroxide.^[4] At room temperature, it possesses an orthorhombic crystal structure.^[1]

Table 1: Physical and Chemical Properties of **Sodium Percarbonate**

Property	Value	Source(s)
Chemical Formula	$2\text{Na}_2\text{CO}_3 \cdot 3\text{H}_2\text{O}_2$	[1][2][3][5]
Molar Mass	314.02 g/mol	[8]
Appearance	White, crystalline solid/granule	[1][2][3][5]
Density	2.01 g/cm ³ at 20.4 °C	[1]
Solubility in Water	150 g/L	[1]
Theoretical Active Oxygen (AO)	15.28% by weight	
Hydrogen Peroxide Content	32.5% by weight	[1]
CAS Number	15630-89-4	[5]
UN Number	3378 (Oxidizing solid, n.o.s.)	[5]

Synthesis and Manufacturing

Sodium percarbonate is produced industrially by reacting sodium carbonate with hydrogen peroxide.[3][9] The two primary methods are the "wet process" and the "dry process."

- **Wet Process (Crystallization):** This is the more common method, involving the crystallization of SPC from an aqueous solution of sodium carbonate and hydrogen peroxide.[1][10] Key parameters such as pH, temperature (typically 10-25°C), and reactant concentrations are carefully controlled to optimize the yield and stability of the final product.[1][10] Salting-out agents, like sodium chloride, are often used to decrease the solubility of SPC and promote crystallization.[8]
- **Dry Process:** In this method, solid sodium carbonate (often in a specific hydrate form) is treated directly with a concentrated solution of hydrogen peroxide (e.g., 40-80% H₂O₂).[1][11][12] The reaction is typically carried out under reduced pressure to control the temperature (20-40°C) by managing water evaporation.[11]

To enhance stability during storage, especially in humid conditions or within detergent formulations, SPC granules are often coated.[4] These coatings can be inorganic (like sodium

sulfate or borates) or polymeric, providing a protective barrier against moisture and catalytic impurities.[4]

Table 2: Typical Industrial Synthesis Parameters

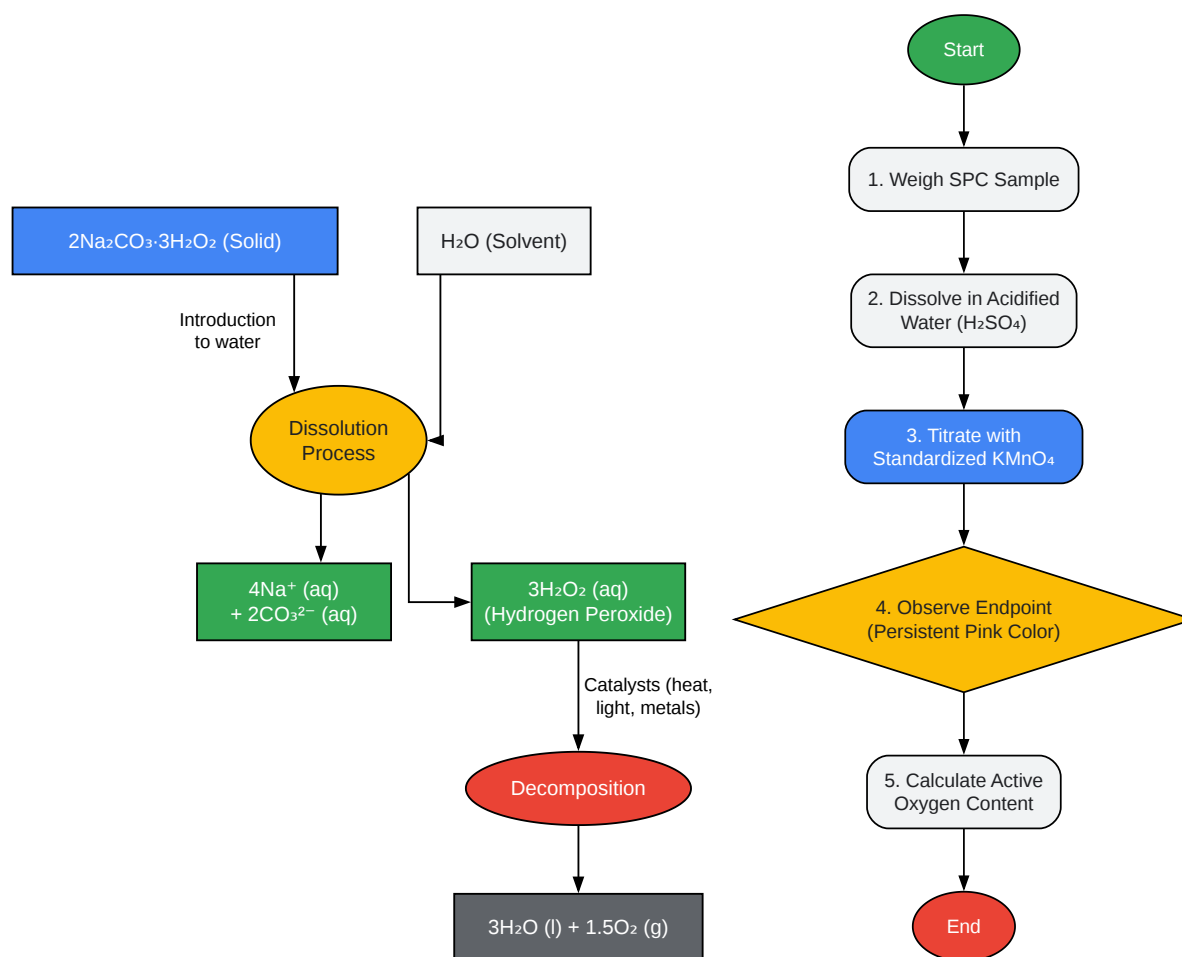
Parameter	Typical Range/Condition	Source(s)
Process Type	Wet Process (Crystallization)	[1][10]
Reactants	Sodium Carbonate, Hydrogen Peroxide	[1][3]
H ₂ O ₂ Concentration	40-80% by weight	[11][12]
Reaction Temperature	10-25°C (Wet); 20-40°C (Dry)	[10][11]
Stabilizers	Magnesium Silicate, Silicates, EDTA	[11]
Salting-out Agent	Sodium Chloride (NaCl)	[8]
Post-treatment	Drying, Coating	[11]

Chemical Reactivity and Decomposition Pathway

The primary chemical utility of **sodium percarbonate** stems from its behavior in aqueous solutions.

Dissolution and Oxidation

When dissolved in water, SPC releases hydrogen peroxide and dissociates into sodium and carbonate ions.[1][4] The hydrogen peroxide is the active oxidizing species responsible for bleaching and disinfection.[4][5] The generated sodium carbonate increases the pH of the solution, which enhances the bleaching and washing effect by increasing the repulsion between dirt particles and fibers.[6]



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